

Comprehensive Thermal Profiling of 4-Chloro-5-nitro-2-(trifluoromethyl)toluene

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Compound of Interest

Compound Name: 4-Chloro-5-nitro-2-(trifluoromethyl)toluene

Cat. No.: B14088911

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Executive Summary

In the development of advanced agrochemicals and active pharmaceutical ingredients (APIs), highly substituted aromatic intermediates dictate the downstream efficiency of synthetic pathways. **4-Chloro-5-nitro-2-(trifluoromethyl)toluene** (CAS: 1644-12-8) is a critical building block characterized by extreme steric crowding and complex electronic effects [1](#). For process chemists and formulation scientists, establishing the precise melting point of this compound is not merely a regulatory formality; it is a fundamental thermodynamic parameter that governs handling, storage stability, and reaction kinetics (such as solvent-free melts or nucleophilic aromatic substitutions). This whitepaper provides an in-depth predictive analysis of its thermal behavior and establishes a self-validating analytical protocol for its empirical determination.

Structural Thermodynamics & Predictive Profiling

The melting point of a crystalline solid is a function of its molecular symmetry, intermolecular forces (hydrogen bonding, dipole-dipole interactions), and crystal lattice packing efficiency. **4-Chloro-5-nitro-2-(trifluoromethyl)toluene** possesses five distinct substituents on the benzene ring, resulting in a highly asymmetric molecular geometry.

- **Electronic Contributions:** The trifluoromethyl (–CF₃) and nitro (–NO₂) groups introduce strong, opposing dipole moments, which typically enhance intermolecular attraction and elevate the melting point.
- **Steric Hindrance:** The adjacent positioning of bulky groups (chloro, nitro, and methyl) creates significant out-of-plane twisting. This steric clash disrupts optimal π – π stacking in the crystal lattice, counteracting the dipole-driven increase in melting temperature.

By analyzing structurally analogous benzotrifluoride derivatives, we can establish a predictive thermodynamic window for CAS 1644-12-8. As symmetry decreases and steric bulk increases, these compounds transition from moderate-melting solids to low-melting solids or even room-temperature liquids.

Comparative Thermal Data of Benzotrifluoride Analogs

Compound Name	CAS Number	Melting Point (°C)	Structural & Steric Profile
4-Chloro-3-nitrobenzotrifluoride	121-17-5	-2.0	Liquid at RT; low symmetry, minimal packing efficiency 2
5-Chloro-2-nitrobenzotrifluoride	118-83-2	21.0 - 22.0	Near RT transition; moderate dipole alignment 3
2-Chloro-5-nitrobenzotrifluoride	777-37-7	42.0 - 44.0	Solid at RT; enhanced lattice packing 4
4-Chloro-5-nitro-2-(trifluoromethyl)toluene	1644-12-8	~35.0 - 55.0 (Predicted)	Low-melting solid; high steric hindrance, highly asymmetric [[1]] ()

Causality Insight: The addition of the methyl group to the benzotrifluoride core generally increases the molecular weight and Van der Waals interactions, pushing the melting point higher than its des-methyl analogs. However, due to its extreme asymmetry, it remains a low-melting solid, prone to "oiling out" if impurities are present.

Self-Validating Analytical Methodology

To accurately determine the melting point of **4-Chloro-5-nitro-2-(trifluoromethyl)toluene** and rule out polymorphic variations or thermal degradation, a dual-method orthogonal approach must be employed.

Protocol A: Differential Scanning Calorimetry (DSC)

DSC is the primary technique for thermodynamic profiling. It quantifies the enthalpy of fusion (ΔH) and detects metastable polymorphs that visual methods might miss.

- **Step 1: Sample Preparation.** Weigh precisely 2.0 to 3.0 mg of the compound into a standard aluminum DSC pan and crimp it with a pin-hole lid. Causality: The pin-hole prevents pressure build-up from potential volatile impurities while ensuring uniform thermal contact.
- **Step 2: Atmospheric Control.** Purge the furnace with dry nitrogen gas at a flow rate of 50 mL/min. Causality: Nitrogen displaces oxygen, preventing premature oxidative degradation of the nitro/methyl groups at elevated temperatures.
- **Step 3: Thermal Ramping.** Equilibrate the sample at 0 °C, then heat to 100 °C at a rate of 10 °C/min. Causality: A 10 °C/min ramp minimizes thermal lag while providing sharp, high-resolution endothermic peaks.
- **Step 4: Data Extraction.** Record the extrapolated onset temperature (Tonset) as the true thermodynamic melting point, and the peak temperature (Tpeak) for reference.

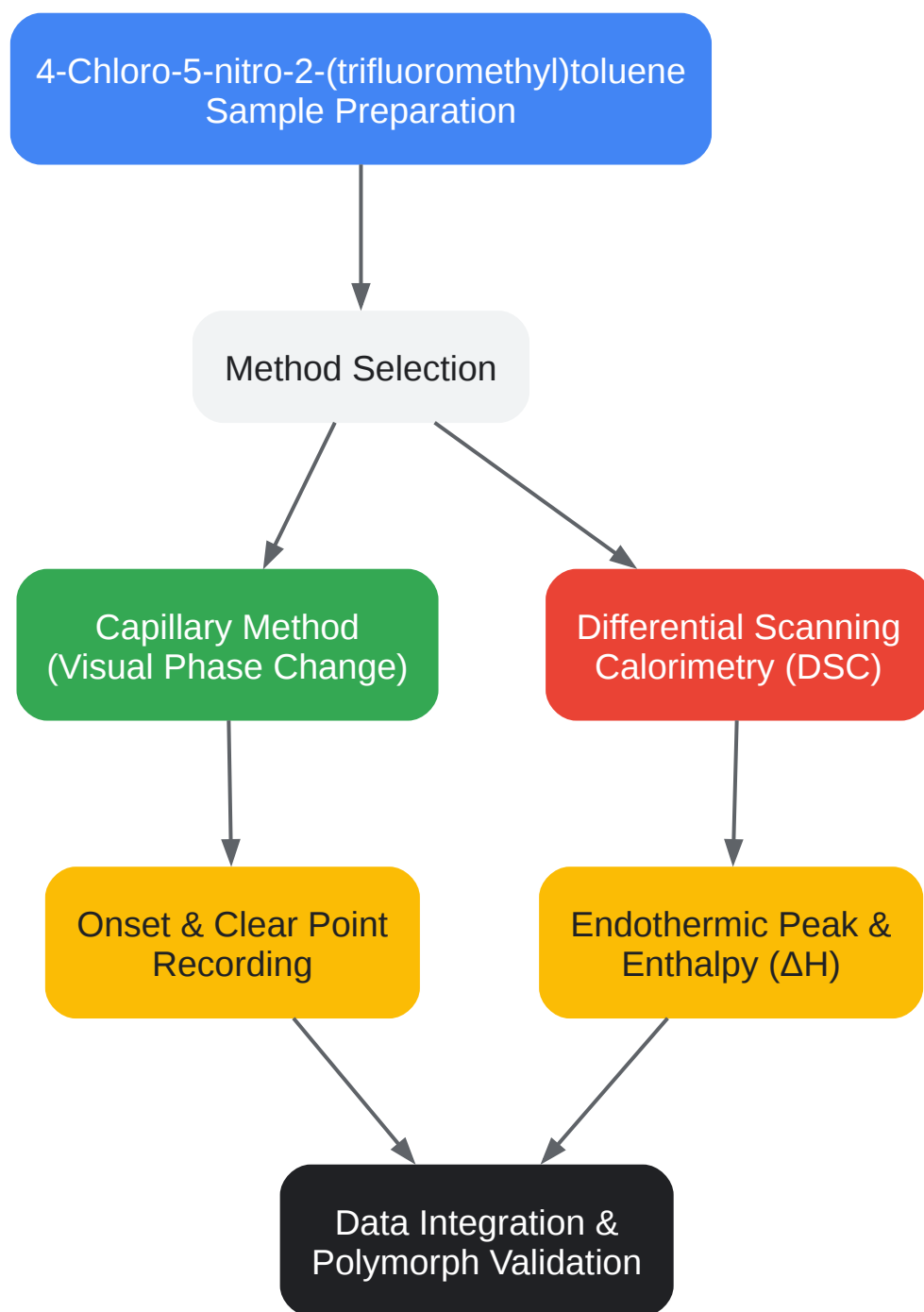
Protocol B: Automated Capillary Method

While DSC provides thermodynamic data, capillary melting is required for pharmacopeial compliance and to visually confirm that the endotherm corresponds to a phase change (melting) rather than decomposition.

- **Step 1: Pulverization.** Grind the crystalline sample into a fine powder using an agate mortar. Causality: Pulverization maximizes the surface-area-to-volume ratio, ensuring uniform heat transfer and preventing artificially broadened melting ranges caused by thermal gradients within large crystals.

- Step 2: Capillary Loading. Tap the powder into a glass capillary tube to a tightly packed depth of 2-3 mm.
- Step 3: Controlled Heating. Insert the capillary into the automated melting point apparatus. Rapidly heat to 15 °C below the DSC-determined Tonset, then slow the ramp rate to 1 °C/min.
- Step 4: Visual Confirmation. Record Tstart(the temperature at which the first drop of liquid is visible) and Tclear(the temperature at which the sample becomes a completely transparent liquid).

Thermal Analysis Workflow Visualization



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Workflow for empirical melting point determination and polymorph validation.

Implications for Process Chemistry and Scale-Up

Understanding the exact melting point of **4-Chloro-5-nitro-2-(trifluoromethyl)toluene** is paramount for scale-up operations. Because it is predicted to be a low-melting solid (35–55 °C), it is highly susceptible to "oiling out" (liquid-liquid phase separation) during crystallization from mixed solvent systems.

Furthermore, during downstream processing—such as the catalytic hydrogenation of the nitro group or nucleophilic aromatic substitution (SNAr) of the chloro group—the melting point dictates the physical state of the reactor feed. If the operating temperature of the plant floor exceeds the compound's melting point, it must be handled as a melt (liquid transfer) rather than a powder, fundamentally altering the engineering controls required for the reactor charging sequence.

References

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